

Terbinafine-d5 HCl: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Terbinafine-d5 HCl*

Cat. No.: *B1164086*

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This guide provides an in-depth exploration of Terbinafine-d5 Hydrochloride, a deuterated analog of the potent antifungal agent Terbinafine. Designed for researchers, scientists, and drug development professionals, this document delves into the core physicochemical properties, mechanism of action, and, most critically, its application as an internal standard in advanced bioanalytical techniques. We will move beyond mere data points to explain the scientific rationale behind its use, ensuring a thorough understanding of its value in pharmacokinetic and metabolic studies.

Core Molecular Profile

Terbinafine-d5 HCl is a stable isotope-labeled version of Terbinafine HCl, a synthetic allylamine antifungal agent. The incorporation of five deuterium atoms provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based quantification of the parent drug in complex biological matrices.

While a specific CAS Registry Number for the d5 variant is not consistently available from commercial suppliers, its fundamental properties are well-defined. The non-deuterated form, Terbinafine HCl, is identified by CAS Number 78628-80-5[1][2][3][4].

Physicochemical Data Comparison

Property	Terbinafine HCl	Terbinafine-d5 HCl	Data Source(s)
CAS Number	78628-80-5	Not Available (NA)	[1][5]
Molecular Formula	C ₂₁ H ₂₆ ClN	C ₂₁ H ₂₁ D ₅ ClN	[5][6]
Molecular Weight	~327.9 g/mol	~332.92 g/mol	[2][5][6]
Appearance	White to off-white crystalline powder	White to off-white solid	[7]
Solubility	Freely soluble in methanol and methylene chloride; soluble in ethanol; slightly soluble in water.	Assumed to be similar to the non-deuterated form.	[7][8]

Note: The exact position of the five deuterium atoms can vary depending on the synthetic route. For bioanalytical purposes, labeling is typically on a metabolically stable position to ensure co-elution with the analyte without isotopic exchange.

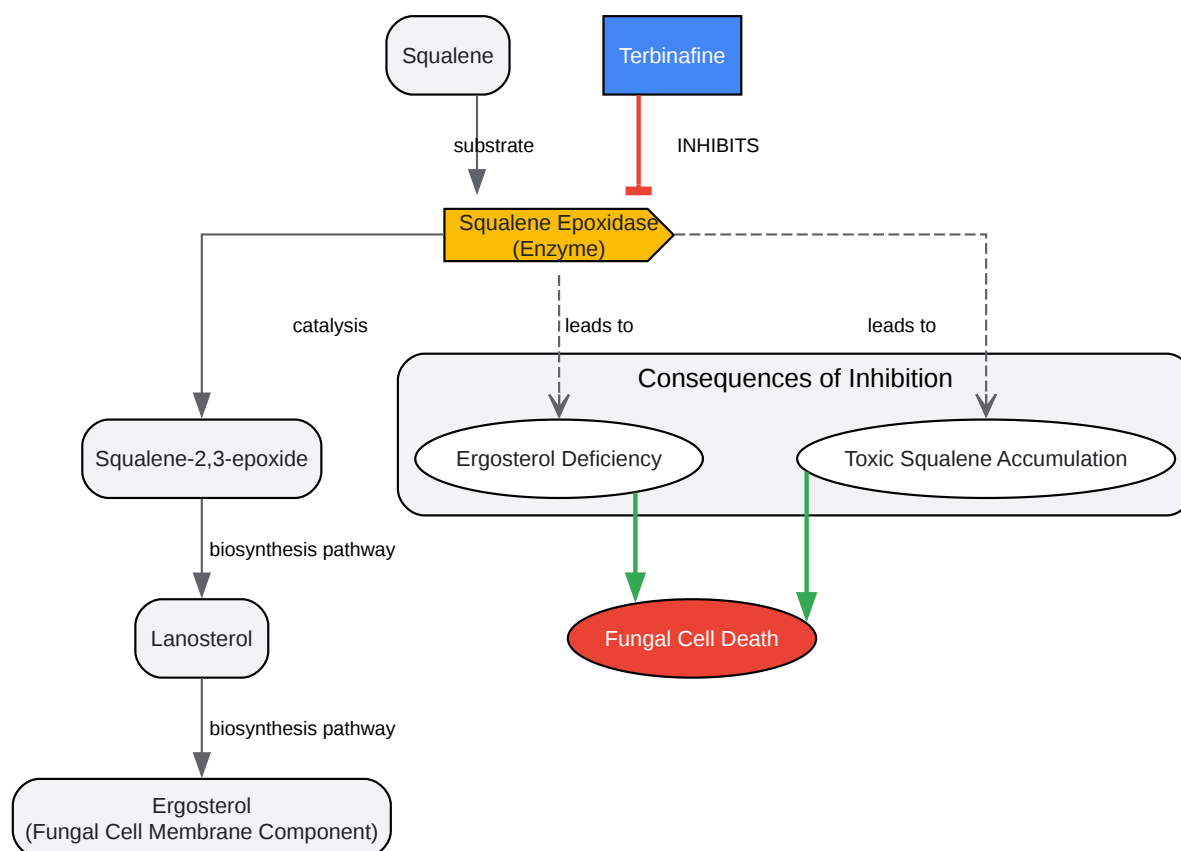
Mechanism of Action: The Scientific Rationale

To appreciate the utility of **Terbinafine-d5 HCl**, one must first understand the mechanism of the parent compound. Terbinafine exerts its antifungal effect by specifically inhibiting squalene epoxidase, a key enzyme in the fungal ergosterol biosynthesis pathway.[9]

This inhibition leads to two critical downstream effects:

- **Ergosterol Deficiency:** A lack of ergosterol, an essential component of the fungal cell membrane, compromises membrane integrity and fluidity, leading to growth arrest (fungistatic effect).[9]
- **Squalene Accumulation:** The blockage of squalene epoxidase causes a toxic intracellular buildup of squalene.[9] This accumulation is believed to be the primary reason for the fungicidal activity of terbinafine against many dermatophytes.

This precise mechanism makes Terbinafine a highly effective therapeutic agent and a subject of extensive pharmacokinetic analysis, where its deuterated analog becomes indispensable.



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Caption: Mechanism of Action of Terbinafine via Squalene Epoxidase Inhibition.

Application in Bioanalysis: The Isotope Dilution Gold Standard

The primary and most critical application of **Terbinafine-d5 HCl** is as an internal standard (IS) in quantitative bioanalysis, particularly using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). This technique, known as isotope dilution mass spectrometry, is considered the gold standard for accuracy and precision in pharmacokinetic studies.

Why Use a Deuterated Internal Standard?

An ideal internal standard should behave identically to the analyte during sample extraction, chromatography, and ionization, but be clearly distinguishable by the detector. **Terbinafine-d5 HCl** fulfills these criteria perfectly:

- **Physicochemical Similarity:** Being chemically identical to terbinafine, it has the same solubility, extraction recovery, and chromatographic retention time. This ensures that any sample loss during preparation affects both the analyte and the IS equally, leading to a consistent analyte/IS ratio.
- **Mass Distinction:** The five deuterium atoms give it a mass-to-charge ratio (m/z) that is 5 Daltons higher than the non-deuterated analyte. This mass difference is easily resolved by a mass spectrometer, allowing for simultaneous but distinct detection.
- **No Isotopic Interference:** The natural isotopic abundance of terbinafine does not interfere with the signal of the d5-labeled standard, ensuring clean and accurate quantification.

A review of analytical methods for terbinafine highlights the use of stable isotope-labeled internal standards in robust LC-MS/MS assays for its determination in human and minipig plasma.[\[6\]](#)

Experimental Protocol: Quantification of Terbinafine in Human Plasma using LC-MS/MS

The following is a representative protocol, adapted from established methods for terbinafine analysis using a deuterated internal standard (e.g., Terbinafine-d7), which is directly applicable to **Terbinafine-d5 HCl**.[\[10\]](#)

Objective

To accurately quantify the concentration of Terbinafine in human plasma samples using a validated LC-MS/MS method with **Terbinafine-d5 HCl** as an internal standard.

Materials and Reagents

- Analytes: Terbinafine HCl, **Terbinafine-d5 HCl**

- Solvents: Acetonitrile (HPLC grade), Methanol (HPLC grade), Formic Acid (LC-MS grade)
- Reagents: Ultrapure water, Human plasma (K₂EDTA)

Step-by-Step Methodology

- Preparation of Stock Solutions:
 - Prepare primary stock solutions of Terbinafine HCl and **Terbinafine-d5 HCl** (IS) at a concentration of 1 mg/mL in methanol.
 - From these, prepare a series of working standard solutions of Terbinafine for the calibration curve (e.g., ranging from 20 ng/mL to 40,000 ng/mL) by serial dilution in 50:50 acetonitrile/water.
 - Prepare a working IS solution of **Terbinafine-d5 HCl** at an appropriate concentration (e.g., 500 ng/mL) in 50:50 acetonitrile/water.
- Sample Preparation (Protein Precipitation):
 - Aliquot 100 µL of human plasma (blank, standard, or unknown sample) into a 1.5 mL microcentrifuge tube.
 - Add 20 µL of the **Terbinafine-d5 HCl** working IS solution to each tube (except for the blank matrix) and vortex briefly.
 - Add 300 µL of acetonitrile to each tube to precipitate plasma proteins.
 - Vortex vigorously for 1 minute.
 - Centrifuge at 13,000 rpm for 10 minutes at 4°C.
 - Carefully transfer the supernatant to a clean autosampler vial for LC-MS/MS analysis.
- LC-MS/MS Conditions:
 - Chromatographic System: UPLC system (e.g., Waters ACQUITY)
 - Column: A reversed-phase C18 column (e.g., BEH C18, 50 x 2.1 mm, 1.7 µm).

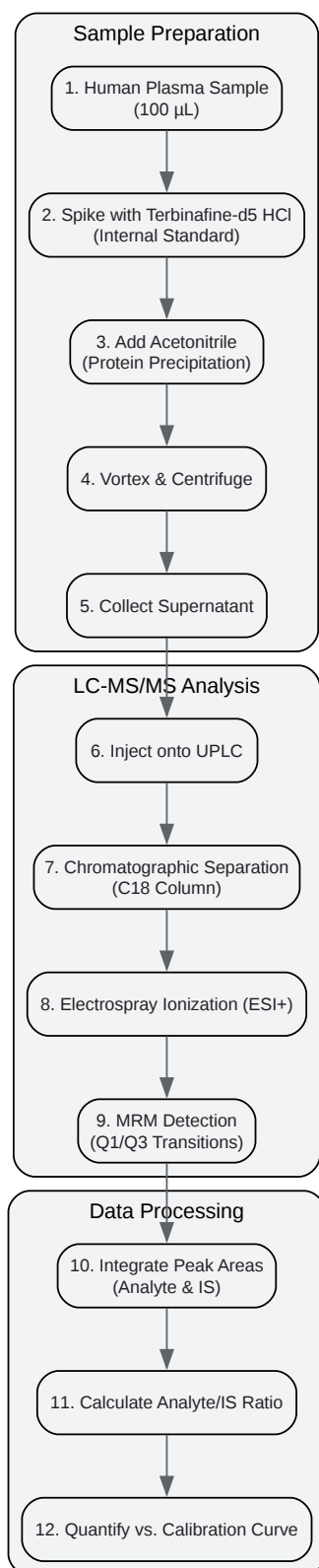
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Methanol.
- Flow Rate: 0.8 mL/min (example).
- Injection Volume: 5 μ L.
- Gradient: A gradient elution program is typically used to ensure good separation from matrix components.[\[10\]](#)
- Mass Spectrometer: Triple quadrupole mass spectrometer (e.g., Sciex API 4000).
- Ionization Source: Electrospray Ionization (ESI), Positive Mode.
- Monitoring Mode: Multiple Reaction Monitoring (MRM).

Mass Spectrometry Transitions

The key to the method's specificity is the monitoring of unique precursor-to-product ion transitions for both the analyte and the internal standard. The fragmentation of terbinafine typically involves the cleavage of the bond between the nitrogen and the naphthylmethyl group, yielding a characteristic product ion at m/z 141.1.[\[5\]](#)[\[10\]](#)

Compound	Precursor Ion (Q1) [M+H] ⁺	Product Ion (Q3)
Terbinafine	m/z 292.5	m/z 141.1
Terbinafine-d5 HCl	m/z 297.5	m/z 141.1 or m/z 146.1*

*The product ion for Terbinafine-d5 will depend on the location of the deuterium labels. If the labels are on the N-methyl or adjacent methylene group, the product ion may remain m/z 141.1. If they are on the naphthyl ring, the product ion would shift. Assuming labeling on the heptenynyl side chain, m/z 141.1 is the most probable and stable fragment to monitor.



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Caption: Workflow for Bioanalytical Quantification of Terbinafine using **Terbinafine-d5 HCl**.

Conclusion

Terbinafine-d5 HCl is an essential tool for any research program involved in the development or clinical evaluation of Terbinafine. Its use as an internal standard in isotope dilution LC-MS/MS assays provides unparalleled accuracy and reliability, ensuring the integrity of pharmacokinetic and bioequivalence data. By mimicking the behavior of the parent drug throughout the analytical process, it effectively corrects for matrix effects and procedural variability, embodying the principles of a self-validating system. This guide has provided the foundational knowledge and a practical framework for the successful implementation of **Terbinafine-d5 HCl** in a modern research setting.

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